

Proper Disposal Procedures for PHT-7.3

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PHT-7.3

Cat. No.: B15612599

[Get Quote](#)

Disclaimer: A specific Safety Data Sheet (SDS) for **PHT-7.3** is not readily available in the public domain. Therefore, the following disposal procedures are based on general best practices for handling potent, biologically active, and potentially cytotoxic research chemicals.^{[1][2][3]} It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.^[1]

As a selective inhibitor of the Cnk1 pleckstrin homology domain with antitumor activity, **PHT-7.3** should be handled as a potent, potentially hazardous compound.^[2] All materials that have come into contact with **PHT-7.3** must be treated as hazardous chemical waste.^[1] Under no circumstances should this compound or its solutions be disposed of down the drain or in regular trash.^{[1][4]}

Summary of Key Disposal Principles

Due to the compound's biological activity, all waste streams containing **PHT-7.3** must be segregated, clearly labeled, and disposed of through an approved hazardous waste program.

Waste Stream	Recommended Disposal Method
Unused/Expired Solid PHT-7.3	Dispose of as hazardous chemical waste in a sealed, labeled container.
Solutions of PHT-7.3 (e.g., in DMSO)	Collect in a sealed, properly labeled, and leak-proof hazardous waste container. [5] [6]
Contaminated Labware & PPE	Place in a designated, sealed, and clearly labeled hazardous waste container for cytotoxic materials. [1] [3]

Experimental Protocols: Step-by-Step Disposal Procedures

The overriding principle for handling laboratory waste is to formulate a disposal plan before beginning any experiment.[\[7\]](#)

Personal Protective Equipment (PPE)

Before handling **PHT-7.3** or its waste, always wear appropriate PPE, including:

- A lab coat or gown
- Safety goggles or a face shield
- Chemical-resistant gloves (butyl rubber is recommended for handling DMSO).[\[5\]](#)

Segregation and Collection of PHT-7.3 Waste

Waste should be segregated at the point of generation to prevent incompatible materials from mixing.[\[4\]](#)[\[7\]](#)[\[8\]](#)

A. Solid Waste (Unused Compound, Contaminated Labware, and PPE):

- Collection: Place all items contaminated with **PHT-7.3**, such as unused solid compound, pipette tips, vials, flasks, and disposable PPE (gloves, gowns), into a designated, rigid, leak-proof container.[\[3\]](#)

- Container Type: A yellow or other appropriately colored cytotoxic waste container is recommended.[2][9]
- Labeling: Securely affix a "Hazardous Waste" label to the container.[8] The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**PHT-7.3**."
 - The accumulation start date (the date the first item of waste is placed in the container).
 - The name of the principal investigator and laboratory location.

B. Liquid Waste (**PHT-7.3** Solutions):

- Collection: Collect all aqueous and solvent-based solutions containing **PHT-7.3** (e.g., in DMSO) in a dedicated, leak-proof, and shatter-resistant container.[5][10]
- Container Management: Keep the container securely closed except when adding waste.[7][11] Use a funnel for safe transfer and avoid overfilling (do not fill past 90% capacity).
- Labeling: Label the liquid waste container with a "Hazardous Waste" tag.[8] The label must specify all constituents and their approximate percentages (e.g., "**PHT-7.3** in DMSO," "DMSO >99%, **PHT-7.3** <1%").

Storage of Hazardous Waste

- Store all **PHT-7.3** waste containers in a designated and secure satellite accumulation area within the laboratory.[8][11]
- Ensure that incompatible waste types are segregated using secondary containment, such as trays.[7]
- Do not accumulate more than 55 gallons of hazardous waste in the satellite area.[11]

Decontamination of Work Surfaces

- Prepare a decontamination solution (e.g., 70% ethanol or a detergent solution).[\[1\]](#)
- Carefully wipe down all surfaces that may have come into contact with **PHT-7.3**.
- Dispose of all cleaning materials (wipes, absorbent pads) as solid hazardous waste, as described in section 2A.[\[1\]](#)

Final Disposal

- Once a waste container is full or has been in accumulation for the maximum time allowed by your institution (e.g., 6-12 months), arrange for pickup.[\[11\]](#)[\[12\]](#)
- Contact your institution's EHS department or follow established procedures to schedule a hazardous waste collection.[\[10\]](#)[\[11\]](#)

PHT-7.3 Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the segregation and disposal of **PHT-7.3** laboratory waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. sharpsmart.co.uk \[sharpsmart.co.uk\]](https://www.sharpsmart.co.uk)
- [3. riskmanagement.sites.olt.ubc.ca \[riskmanagement.sites.olt.ubc.ca\]](https://riskmanagement.sites.olt.ubc.ca)
- [4. danielshealth.com \[danielshealth.com\]](https://www.danielshealth.com)
- [5. uwaterloo.ca \[uwaterloo.ca\]](https://www.uwaterloo.ca)
- [6. depts.washington.edu \[depts.washington.edu\]](https://depts.washington.edu)
- [7. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [8. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines \[cwu.edu\]](https://www.cwu.edu)
- [9. trikonclinicalwaste.co.uk \[trikonclinicalwaste.co.uk\]](https://www.trikonclinicalwaste.co.uk)
- [10. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [11. ehers.upenn.edu \[ehers.upenn.edu\]](https://ehrs.upenn.edu)
- [12. Hazardous Waste Disposal Guide: Research Safety - Northwestern University \[researchsafety.northwestern.edu\]](https://researchsafety.northwestern.edu)
- To cite this document: BenchChem. [Proper Disposal Procedures for PHT-7.3]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15612599/docs#proper-disposal-procedures-for-pht-7-3\]](https://www.benchchem.com/product/b15612599/docs#proper-disposal-procedures-for-pht-7-3)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)